

In-Depth Technical Guide: Physicochemical Properties of 1,9-Caryolanediol 9-acetate

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Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

Cat. No.: B12436104

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,9-Caryolanediol 9-acetate is a sesquiterpenoid natural product belonging to the caryophyllane class. Sesquiterpenoids are a diverse group of C15 isoprenoids widely distributed in the plant kingdom, known for their significant biological activities. This technical guide provides a comprehensive overview of the physicochemical properties of **1,9-Caryolanediol 9-acetate**, detailed experimental protocols for its isolation and characterization, and insights into its potential biological significance.

Physicochemical Properties

The structural and physical characteristics of **1,9-Caryolanediol 9-acetate** are fundamental to its isolation, characterization, and potential applications in drug development. A summary of its key physicochemical properties is presented in Table 1.

Data Presentation

Table 1: Physicochemical Properties of **1,9-Caryolanediol 9-acetate**

Property	Value	Source
IUPAC Name	[(1R,2S,5R,8S,9S)-1-hydroxy-4,4,8-trimethyl-9-tricyclo[6.3.1.0 ^{2,5}]dodecanyl]acetate	-
CAS Number	155488-34-9	[1] [2] [3] [4]
Molecular Formula	C ₁₇ H ₂₈ O ₃	[2] [4]
Molecular Weight	280.4 g/mol	[5]
Physical Description	Powder	-
Boiling Point	353.3 ± 35.0 °C at 760 mmHg	[5]
Density	1.1 ± 0.1 g/cm ³	[5]
Flash Point	135.3 ± 18.7 °C	[5]
Solubility	Based on its chemical structure, 1,9-Caryolanediol 9-acetate is expected to be soluble in organic solvents like methanol, ethanol, chloroform, and ethyl acetate, and sparingly soluble in water.	Inferred
SMILES	CC(=O)O[C@H]1CC[C@@]2(O)C[C@]1(C)CC[C@@H]1[C@@H]2CC1(C)C	[4]
InChI	InChI=1S/C17H28O3/c1-11(18)20-14-6-8-17(4,19)9-12(14)10-13-5-7-16(13,2)3	[5]

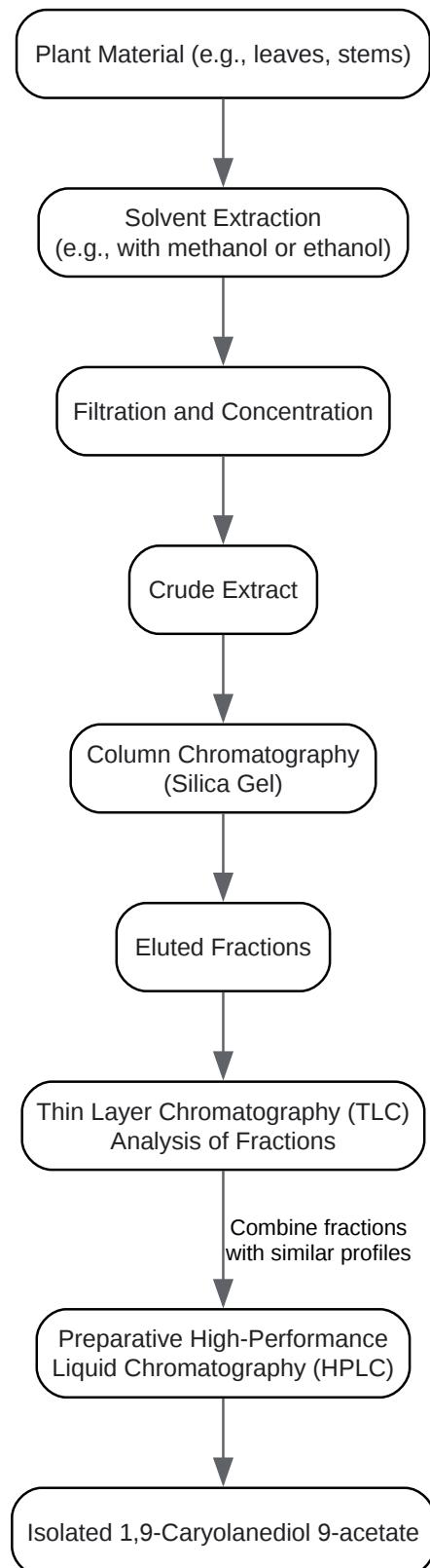
Experimental Protocols

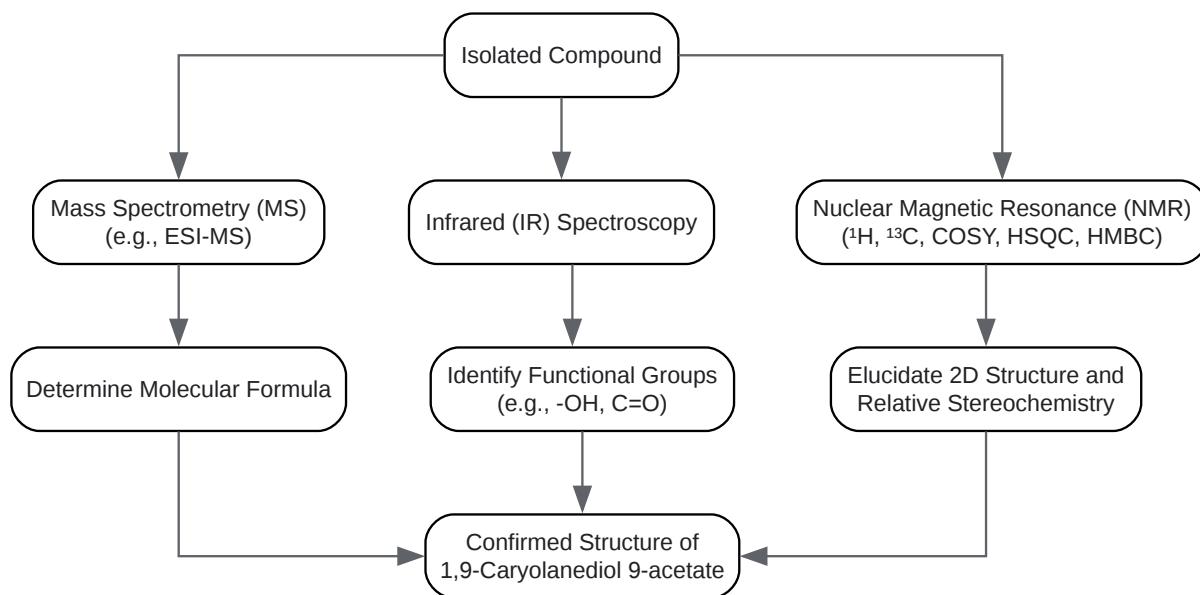
The following section outlines detailed methodologies for the isolation and characterization of **1,9-Caryolanediol 9-acetate** from a natural source, based on established protocols for caryophyllane sesquiterpenoids.

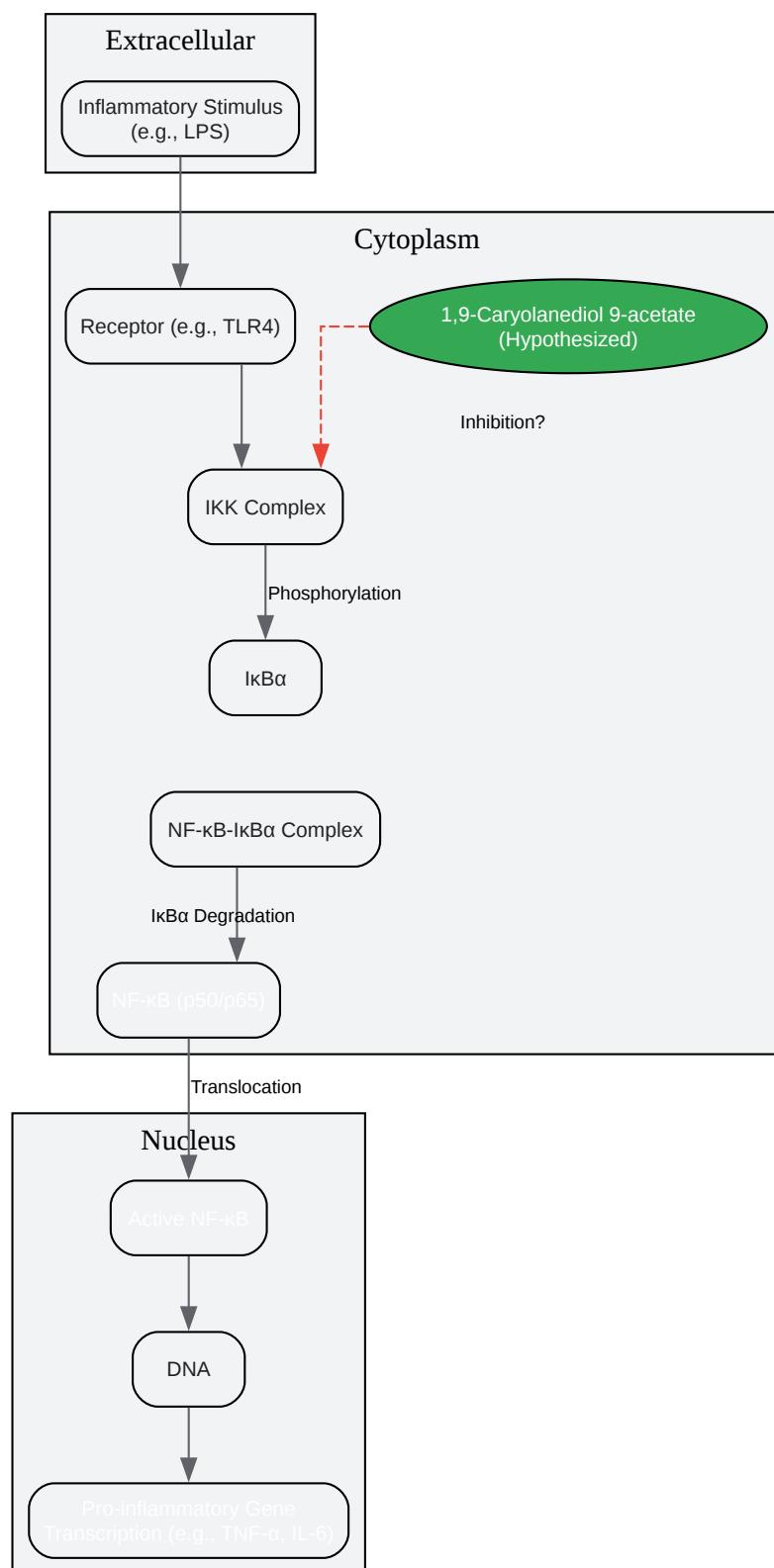
Isolation of 1,9-Caryolanediol 9-acetate

The isolation of caryophyllane sesquiterpenoids typically involves extraction from a plant source followed by chromatographic separation.

Workflow for Isolation





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